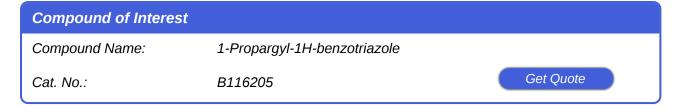


# Synthesis of 1-Propargyl-1H-benzotriazole from o-Phenylenediamine: A Technical Guide

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This in-depth technical guide details the synthesis of **1-propargyl-1H-benzotriazole**, a valuable building block in medicinal chemistry and materials science, starting from the readily available o-phenylenediamine. This document provides comprehensive experimental protocols, quantitative data, and a visual representation of the synthetic pathway.

### Introduction

**1-Propargyl-1H-benzotriazole** is a key intermediate in the development of novel pharmaceuticals and functional materials. The presence of the propargyl group allows for further functionalization via click chemistry, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), enabling the facile construction of complex molecular architectures. This guide outlines a reliable two-step synthesis commencing with the formation of 1H-benzotriazole from o-phenylenediamine, followed by its selective N-propargylation.

## **Synthetic Pathway**

The synthesis proceeds in two distinct steps:

• Step 1: Synthesis of 1H-Benzotriazole. This step involves the diazotization of one of the amino groups of o-phenylenediamine with sodium nitrite in an acidic medium, followed by an intramolecular cyclization to form the stable benzotriazole ring.





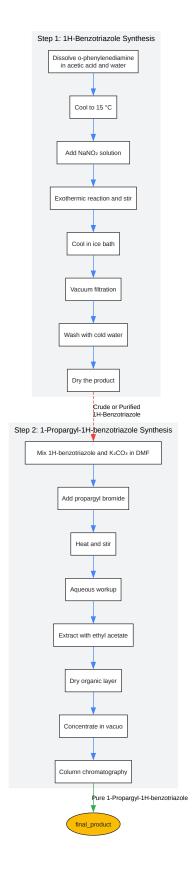


• Step 2: Synthesis of **1-Propargyl-1H-benzotriazole**. This step is an N-alkylation reaction where the synthesized 1H-benzotriazole is reacted with propargyl bromide in the presence of a base to yield the desired product. Care must be taken to favor the formation of the N1-isomer over the N2-isomer.

The overall synthetic scheme is presented below:









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